

Essential Safety and Logistics for Handling 3-Indoleacetic acid-d7

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Compound of Interest

Compound Name: 3-Indoleacetic acid-d7

Cat. No.: B15555306

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **3-Indoleacetic acid-d7**.

This document provides crucial safety protocols and logistical plans for the laboratory use of **3-Indoleacetic acid-d7**. While this compound is a deuterated form of the common plant hormone auxin, it requires careful handling to minimize health risks and ensure experimental integrity. The following procedures are based on established safety data for the parent compound, 3-Indoleacetic acid (IAA).

Quantitative Data Summary

While specific occupational exposure limits (OELs) such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV) have not been established for 3-Indoleacetic acid, the following data for the non-deuterated compound provides a useful reference.^[1]

Property	Value
Molecular Formula	C ₁₀ H ₂ D ₇ NO ₂
Molecular Weight	182.23 g/mol [2]
Appearance	Off-white to tan or pink crystalline powder.[3]
Melting Point	165-169 °C[4][5][6]
Solubility	Soluble in alcohol, ether, and acetone.[3][4] Insoluble in water.[2][4][6]
Odor	Odorless.[1]

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is mandatory to ensure the safety of all laboratory personnel when handling **3-Indoleacetic acid-d7**.

Engineering Controls

- Ventilation: Use **3-Indoleacetic acid-d7** in a well-ventilated area.[1] A chemical fume hood is recommended, especially when handling the powder form, to minimize inhalation of dust particles.[3]
- Eye Wash and Safety Shower: Ensure that an approved eyewash station and safety shower are readily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **3-Indoleacetic acid-d7**:

- Eye Protection: Chemical splash goggles or a full-face shield are required.[1]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[1] Always inspect gloves for any signs of degradation or puncture before use.

- **Skin and Body Protection:** A laboratory coat or chemical-resistant apron should be worn.^[1] When there is a risk of significant exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** If working outside of a fume hood where dust may be generated, a NIOSH-approved respirator with a dust cartridge is necessary.^[1]

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Weighing and Transfer:** Conduct all weighing and transfer of the solid material within a chemical fume hood to prevent the generation of airborne dust.
- **Solution Preparation:** When preparing solutions, slowly add the **3-Indoleacetic acid-d7** to the solvent to avoid splashing.
- **Personal Hygiene:** Avoid all personal contact with the substance, including inhalation of dust.^[7] Do not eat, drink, or smoke in the laboratory. Always wash hands thoroughly with soap and water after handling.^[1]

Disposal Plan

Proper disposal of **3-Indoleacetic acid-d7** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

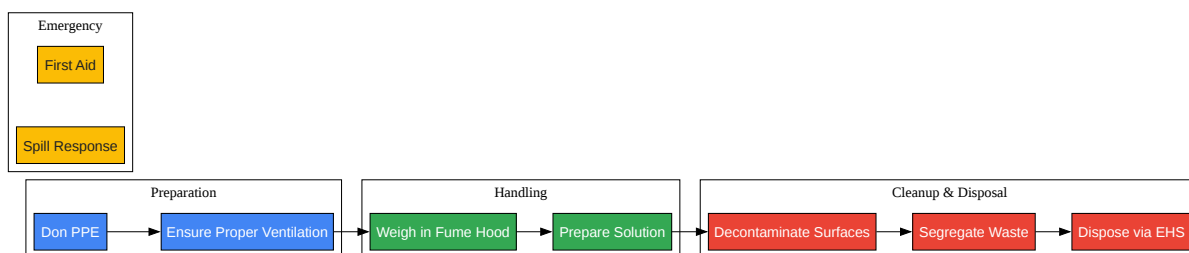
Waste Segregation and Collection

- **Solid Waste:** Collect unused **3-Indoleacetic acid-d7** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Solutions containing **3-Indoleacetic acid-d7** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Empty Containers:** Decontaminate empty containers with an appropriate solvent. Puncture the containers to prevent reuse and dispose of them according to institutional guidelines.^[1]

Disposal Procedure

- Consult Local Regulations: All waste must be handled in accordance with local, state, and federal regulations.^[7] Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Waste Pickup: Arrange for the collection of the hazardous waste by a licensed waste disposal contractor. Do not dispose of **3-Indoleacetic acid-d7** down the drain or in the regular trash.^[1]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **3-Indoleacetic acid-d7**.

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References

- 1. resources.finalsite.net [resources.finalsite.net]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Indole-3-acetic acid | 87-51-4 [chemicalbook.com]
- 5. 3-インドール酢酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 87-51-4 CAS | INDOLE-3-ACETIC ACID | Laboratory Chemicals | Article No. 04186 [lobachemie.com]
- 7. Indole-3-Acetic Acid | C₁₀H₉NO₂ | CID 802 - PubChem [pubchem.ncbi.nlm.nih.gov]
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